

Application Notes and Protocols for 2-Fluorobenzamidine Hydrochloride

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Compound of Interest

Compound Name: 2-Fluorobenzamidine
hydrochloride

Cat. No.: B1339845

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the synthesis, characterization, and a potential biological application of **2-Fluorobenzamidine hydrochloride**. This document is intended to serve as a comprehensive guide for researchers utilizing this compound in drug discovery and chemical biology.

Chemical Information

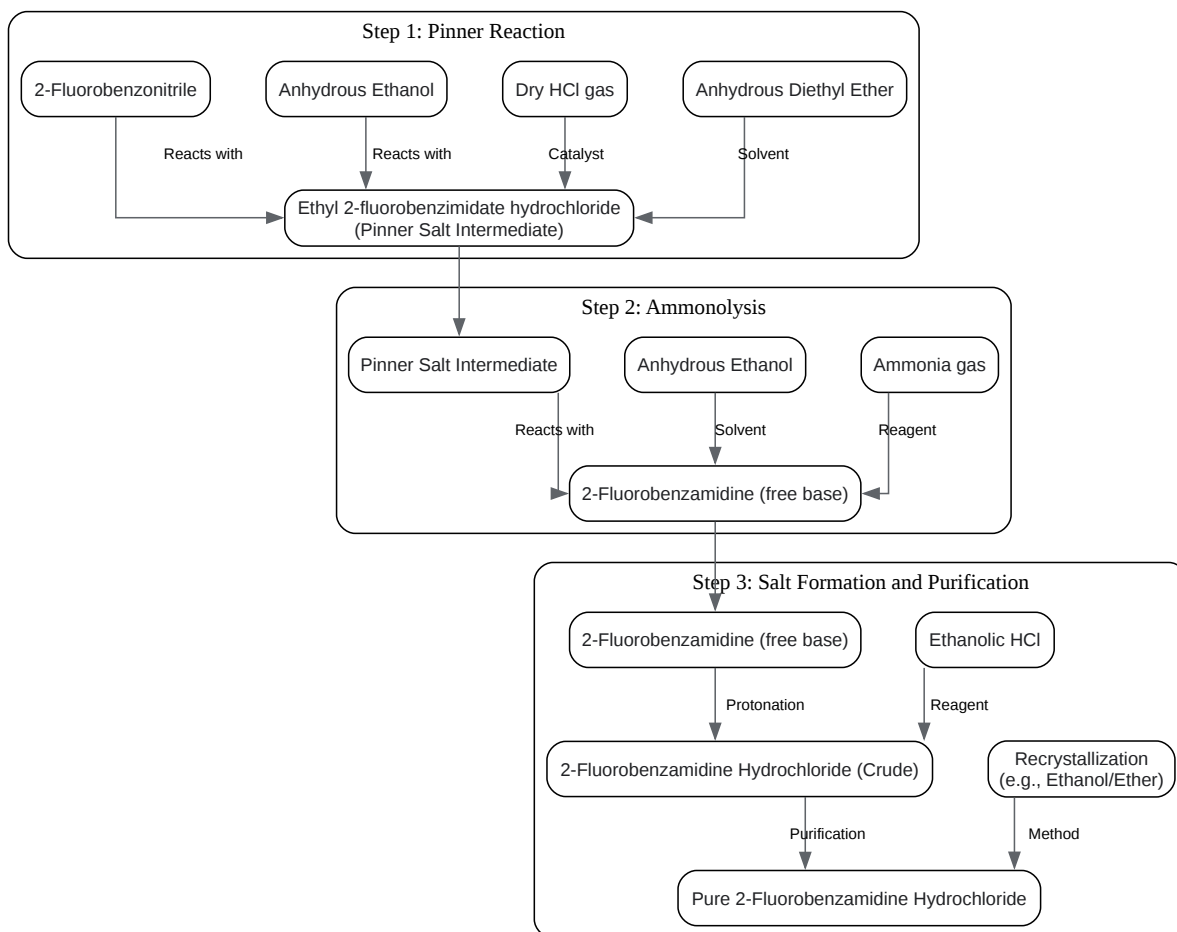
Table 1: Physicochemical Properties of **2-Fluorobenzamidine Hydrochloride**

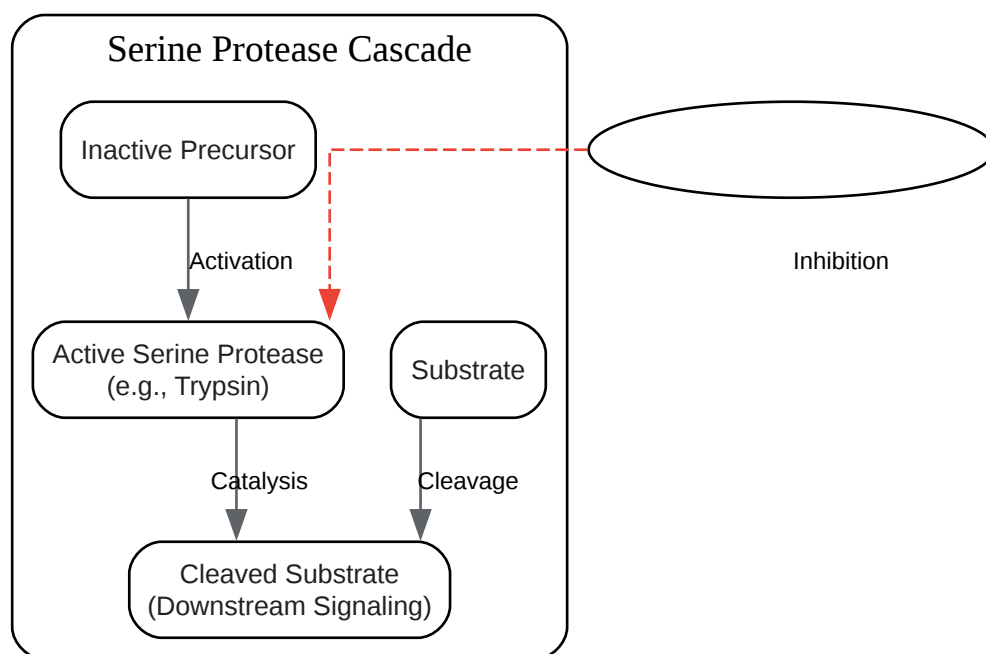
Property	Value
IUPAC Name	2-fluorobenzenecarboximidamide hydrochloride
CAS Number	57075-81-7
Molecular Formula	C ₇ H ₈ ClFN ₂
Molecular Weight	174.61 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water and methanol
Storage	Store at 2-8°C, desiccated

Synthesis of 2-Fluorobenzamidine Hydrochloride

The synthesis of **2-Fluorobenzamidine hydrochloride** is most commonly achieved via the Pinner reaction, starting from 2-fluorobenzonitrile. This two-step process involves the formation of an intermediate imidate salt, followed by ammonolysis to yield the desired amidine, which is then isolated as its hydrochloride salt.

Experimental Workflow for Synthesis





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